

Personal protective equipment for handling 1-Undecene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Undecene

Cat. No.: B165158

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Essential Safety and Handling Guide for 1-Undecene

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **1-Undecene** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant laboratory practices.

Key Physical and Chemical Properties

A summary of important quantitative data for **1-Undecene** is provided in the table below. This information is critical for safe handling and emergency preparedness.

Property	Value
Molecular Formula	C ₁₁ H ₂₂
Molecular Weight	154.29 g/mol [1][2]
Appearance	Colorless liquid[3][4]
Odor	Mild[3][5]
Boiling Point	192-193 °C (377.6-379.4 °F)[1][4]
Melting Point	-49 °C (-56.2 °F)[1][4]
Flash Point	63 °C (145.4 °F) - Closed Cup[1][4]
Density	0.75 g/mL at 25 °C[1][2]
Solubility	Insoluble in water. Soluble in ether, chloroform, and ligroin.[3]

Personal Protective Equipment (PPE)

To ensure personal safety when handling **1-Undecene**, the following personal protective equipment is mandatory.

Hand Protection

- Glove Type: Neoprene or nitrile rubber gloves are recommended for handling **1-Undecene**. [6]
- Important Note: Breakthrough times for gloves can vary significantly depending on the manufacturer, glove thickness, and the concentration of the chemical. It is crucial to consult the glove manufacturer's specific chemical resistance data. For tasks with a risk of prolonged contact or immersion, heavier-duty gloves should be selected.

Eye and Face Protection

- Primary Protection: Chemical safety goggles are required at all times when handling **1-Undecene**. [6]

- Contact Lenses: Contact lenses should not be worn when working with this chemical.[6]
- Face Shield: In situations where splashing is a significant risk, a face shield should be worn in addition to chemical goggles.

Skin and Body Protection

- A lab coat or other suitable protective clothing must be worn to prevent skin contact.[6]
- Ensure that emergency eye wash stations and safety showers are readily accessible in the immediate work area.[6]

Respiratory Protection

- Work with **1-Undecene** should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- If there is a risk of inhalation, a NIOSH-certified respirator with an appropriate cartridge for organic vapors should be used.[6]

Operational and Handling Plan

Adherence to the following procedural steps is essential for the safe handling of **1-Undecene**.

Step 1: Pre-Handling Preparation

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **1-Undecene**.
- Ensure Proper Ventilation: Confirm that the chemical fume hood or other ventilation system is functioning correctly.
- Assemble PPE: Put on all required personal protective equipment as detailed above.
- Prepare Work Area: Ensure the work area is clean, uncluttered, and free of ignition sources. Keep containers of **1-Undecene** closed when not in use.

Step 2: Handling Procedures

- Grounding: When transferring **1-Undecene**, ground and bond containers to prevent static discharge.[\[6\]](#)
- Avoid Inhalation and Contact: Handle the chemical in a manner that avoids the generation of mists or vapors. Prevent all contact with eyes and skin.[\[6\]](#)
- Use Non-Sparking Tools: Employ non-sparking tools when opening or handling containers of **1-Undecene**.[\[6\]](#)

Step 3: Post-Handling Procedures

- Decontamination: Thoroughly wash hands and any exposed skin with soap and water after handling.
- Storage: Store **1-Undecene** in a tightly closed container in a cool, well-ventilated area, away from heat and incompatible materials such as oxidizing agents.[\[6\]](#)

Emergency and Disposal Plan

First Aid Measures

- Inhalation: If inhaled, move the individual to fresh air. Seek medical attention if you feel unwell.[\[6\]](#)
- Skin Contact: If skin contact occurs, immediately wash the affected area with plenty of soap and water.[\[6\]](#)
- Eye Contact: In case of eye contact, immediately flush the eyes with water for at least 15 minutes, removing contact lenses if present and easy to do so. Seek medical attention.[\[6\]](#)
- Ingestion: If swallowed, do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[6\]](#)

Spill Response Workflow

The following diagram outlines the procedural flow for managing a **1-Undecene** spill.

Workflow for handling a **1-Undecene** spill.

Disposal Plan

- Waste Collection: Collect waste **1-Undecene** and any contaminated materials (e.g., absorbent pads, gloves) in a designated, labeled, and sealed container.
- Disposal Method: **1-Undecene** should be disposed of by incineration through a licensed waste disposal facility.[6] Do not dispose of it down the drain or into the sewer system.[6]
- Regulatory Compliance: All disposal activities must be conducted in strict accordance with local, state, and federal regulations.

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- To cite this document: BenchChem. [Personal protective equipment for handling 1-Undecene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b165158#personal-protective-equipment-for-handling-1-undecene>]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com